

# Application Note: Chromatographic Separation of 15-Methylheptadecanoyl-CoA Isomers

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## Compound of Interest

Compound Name: 15-Methylheptadecanoyl-CoA

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## Introduction

Branched-chain fatty acids (BCFAs) are important components of cell membranes in many bacteria and are also found in various mammalian tissues. The isomers of **15-methylheptadecanoyl-CoA**, namely **15-methylheptadecanoyl-CoA** (anteiso-C18:0-CoA) and 14-methylheptadecanoyl-CoA (iso-C17:0-CoA is an incorrect designation for a C18 fatty acid, the corresponding iso-form would be 16-methylheptadecanoyl-CoA), play crucial roles in regulating membrane fluidity and are involved in various metabolic pathways. The subtle difference in the position of the methyl group makes their separation challenging. This application note provides a detailed protocol for the chromatographic separation of these isomers using Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS).

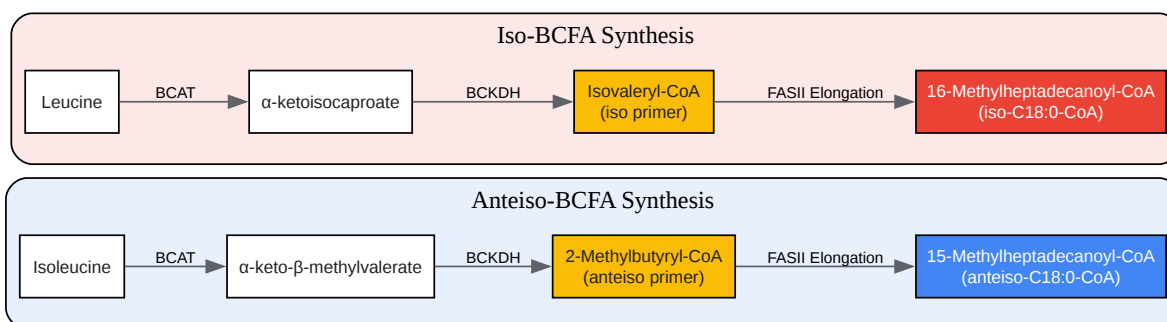
## Metabolic Pathway of Branched-Chain Fatty Acyl-CoA Synthesis

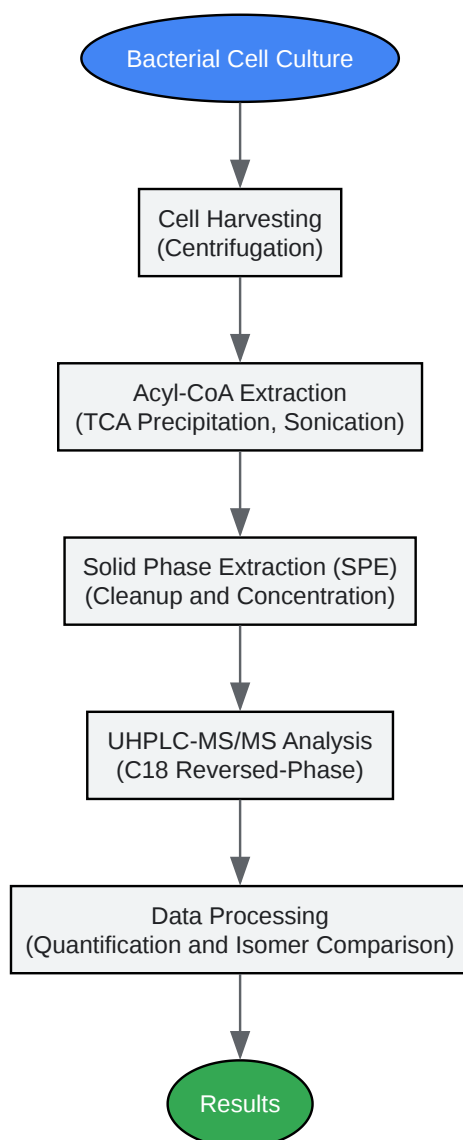
The biosynthesis of branched-chain fatty acids originates from the catabolism of branched-chain amino acids (BCAAs). Isoleucine is the precursor for anteiso fatty acids, while leucine and valine are the precursors for iso fatty acids. The initial step is the conversion of the BCAA to its corresponding  $\alpha$ -keto acid, which is then oxidatively decarboxylated to form a branched-chain acyl-CoA primer. This primer is subsequently elongated by the fatty acid synthase (FASII) system.

FASII

BCKDH

BCAT





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